

Benz[a]anthracene-7-methanol-13C material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	Benz[a]anthracene-7-methanol-13C
Cat. No.:	B589468

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An In-depth Technical Guide to the Safe Handling of **Benz[a]anthracene-7-methanol-13C**

This guide provides comprehensive safety information for **Benz[a]anthracene-7-methanol-13C** (CAS No. 1391054-65-1), a stable isotope-labeled polycyclic aromatic hydrocarbon (PAH). [1][2] Given the absence of a specific Material Safety Data Sheet (MSDS) for this isotopically labeled compound, this document derives its recommendations from the safety data of the parent compounds, Benz[a]anthracene (CAS No. 56-55-3) and Benz[a]anthracene-7-methanol (CAS No. 16110-13-7).[3][4][5][6] This material is intended for use by researchers, scientists, and drug development professionals in controlled laboratory settings.

Chemical Identification and Physical Properties

Benz[a]anthracene-7-methanol-13C is the 13C-labeled form of Tetraphen-7-ylmethanol.[1] Stable isotope-labeled compounds like this are primarily used as internal standards for quantitative analysis in drug development and environmental monitoring, often utilizing high-performance liquid chromatography-electrospray ionization-tandem mass spectrometry (HPLC-ESI-MS/MS).[1][7]

Table 1: Chemical and Physical Data

Property	Value	Source
Chemical Name	Benz[a]anthracene-7-methanol-13C	[2]
Synonyms	Tetraphen-7-ylmethanol-13C	[1] [2]
CAS Number	1391054-65-1	[1] [2]
Molecular Formula	$C_{18}^{13}CH_{14}O$	[2]
Molecular Weight	~259.31 g/mol	[2]
Appearance	Beige Powder Solid (based on parent compound)	[8]
Melting Point	158 - 161 °C (for Benz[a]anthracene)	[8]
Boiling Point	437.6 °C (for Benz[a]anthracene)	[8]
Solubility	Soluble in ethanol, ether, acetone, benzene. Low water solubility.	[6] [8]

Hazard Identification and Classification

The primary hazards are extrapolated from the parent compound, Benz[a]anthracene, which is a well-documented carcinogen. The introduction of a methanol group and isotopic labeling is not expected to mitigate these intrinsic hazards.

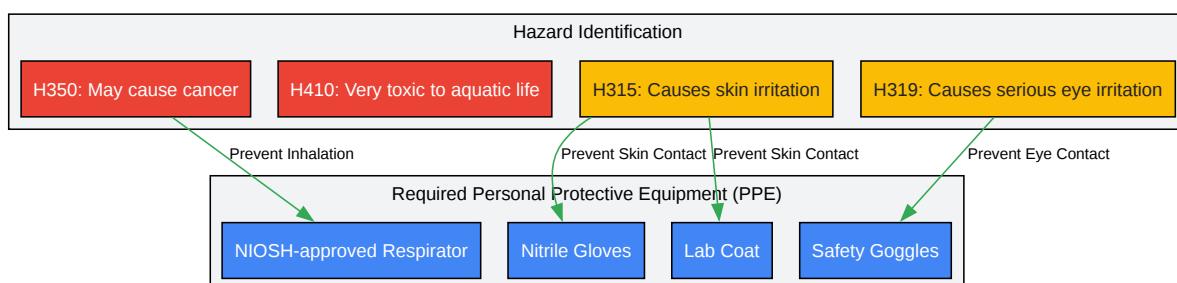
Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Carcinogenicity	1B	H350: May cause cancer.[5][9]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects.[3][5]
Skin Irritation	2	H315: Causes skin irritation.[9]
Eye Irritation	2A	H319: Causes serious eye irritation.[9]

Regulatory Carcinogen Classification:

- IARC: Group 2B: Possibly carcinogenic to humans (Benz[a]anthracene).[3][9]
- NTP: Reasonably anticipated to be a human carcinogen (Benz[a]anthracene).[3]

The logical workflow for hazard assessment and control is visualized below.



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Caption: Hazard classification and corresponding required PPE.

Experimental Protocols: Safe Handling and Use

Due to the carcinogenic nature of this compound, all work must be performed in a designated area within a certified chemical fume hood to minimize exposure.

Protocol 1: Preparation of Stock Solutions

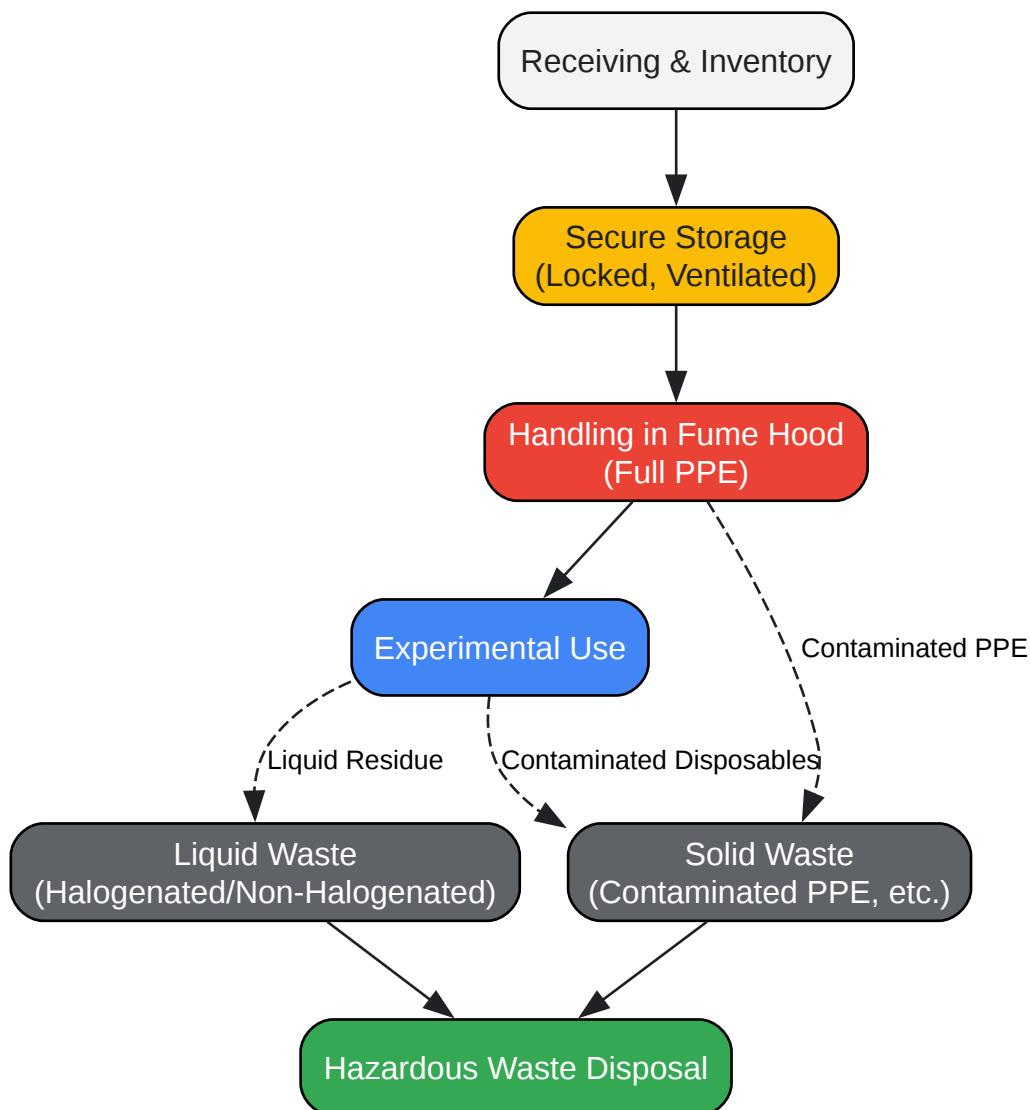
- Designated Work Area: Cordon off a specific area within a chemical fume hood for handling the solid compound. Cover the work surface with absorbent, plastic-backed paper.
- Pre-weighing Preparation: Assemble all necessary equipment (vials, spatulas, solvent, pipettes) inside the fume hood before opening the primary container.
- Personal Protective Equipment (PPE): Don two pairs of nitrile gloves, a lab coat, and chemical safety goggles. A NIOSH-approved respirator is recommended for handling the solid.[8]
- Weighing: To avoid aerosolizing the powder, do not weigh the material directly on an open balance. Instead, weigh the sealed container, transfer the approximate amount of solid needed into a tared vial inside the fume hood, and re-weigh the original container to determine the amount transferred by difference.
- Solubilization: Add the desired solvent to the vial containing the compound. Cap the vial securely and vortex or sonicate until fully dissolved.
- Cleanup: Wipe down all surfaces and equipment within the fume hood with a solvent-moistened towel (e.g., acetone), followed by soap and water.[10] All disposable materials (gloves, absorbent paper, wipes) must be collected in a designated hazardous waste bag.
- Labeling: Clearly label the stock solution with the chemical name, concentration, solvent, date, and appropriate hazard pictograms (e.g., health hazard, environmental hazard).

Protocol 2: Spill Response

- Evacuate: Alert others in the immediate area and evacuate if the spill is large or outside of a containment hood.
- Isolate: Restrict access to the area. Remove all sources of ignition.[10]

- Contain (Small Spill in Fume Hood): For a small spill of solid, gently cover with absorbent paper. Dampen the paper with a suitable solvent like acetone to prevent dust from becoming airborne.[10]
- Cleanup: Carefully pick up the dampened material with forceps and place it into a sealed, labeled hazardous waste container.[10]
- Decontaminate: Wipe the spill area with acetone-dampened paper towels, followed by a thorough wash with soap and water.[10]
- Dispose: All cleanup materials are to be disposed of as hazardous chemical waste.

The overall workflow for safely managing this compound in a laboratory setting is outlined below.



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Caption: Laboratory workflow for **Benz[a]anthracene-7-methanol-13C**.

Safety and First Aid Measures

Table 3: Exposure Controls and First Aid

Exposure Route	Precautionary Action	First Aid Response
Inhalation	Use only in a chemical fume hood. Avoid breathing dust. [6]	Move person to fresh air. If not breathing, give artificial respiration. Consult a physician. [6]
Skin Contact	Wear protective gloves and clothing to prevent skin exposure. [8]	Immediately wash off with soap and plenty of water while removing all contaminated clothing. Consult a physician. [6] [8]
Eye Contact	Wear appropriate protective eyeglasses or chemical safety goggles. [8]	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist. [3] [6]
Ingestion	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately. [3] [6]

Storage and Disposal

Storage:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)
- Keep the container tightly closed and stored in a locked cabinet or area with restricted access.[\[6\]](#)
- Keep away from strong oxidizing agents.[\[3\]](#)

Disposal:

- This material and its container must be disposed of as hazardous waste.[3]
- Do not allow the product to reach the sewage system or any water course, as it is very toxic to aquatic life.[5]
- Disposal must be in accordance with official local, regional, and national regulations. Uncleaned containers should be treated as the product itself.[3]

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